

Application Notes and Protocols: INF39

Solubility and Preparation for Cell Culture

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Compound of Interest

Compound Name: INF39

Cat. No.: B15611385

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Introduction

INF39 is a potent, irreversible, and non-cytotoxic inhibitor of the NLRP3 inflammasome.[1][2][3] It exerts its inhibitory effects by directly targeting the NLRP3 protein, thereby preventing its activation and the subsequent inflammatory cascade.[3][4] Specifically, **INF39** has been shown to inhibit the interaction between NEK7 and NLRP3, a critical step in inflammasome assembly.[2][5] This leads to a reduction in caspase-1 activation, pyroptosis, and the release of pro-inflammatory cytokines such as IL-1 β . [1][3] Notably, **INF39** is selective for the NLRP3 inflammasome and does not affect the AIM2 or NLRC4 inflammasomes.[2][5] These characteristics make **INF39** a valuable tool for studying NLRP3-driven inflammation and a potential therapeutic candidate for related diseases.

Quantitative Data Summary

The following tables summarize the key quantitative data for **INF39**, including its chemical properties and solubility in various solvents.

Table 1: Chemical Properties of **INF39**

Property	Value	Reference
Molecular Weight	224.68 g/mol	[1]
Formula	C ₁₂ H ₁₃ ClO ₂	[1]
CAS Number	866028-26-4	[1]
Appearance	Colorless to light yellow liquid	[1]

Table 2: Solubility of **INF39**

Solvent	Concentration	Remarks	Reference
DMSO	100 mg/mL (445.08 mM)	Ultrasonic treatment may be needed. Use newly opened DMSO as it is hygroscopic.	[1]
10 mg/mL (44.51 mM)	Sonication is recommended.	[6]	
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (11.13 mM)	Clear solution.	[1]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (11.13 mM)	Clear solution.	[1]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (11.13 mM)	Clear solution.	[1]

Experimental Protocols

Protocol 1: Preparation of **INF39** Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **INF39** in DMSO.

Materials:

- **INF39** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Bring the **INF39** powder and DMSO to room temperature.
- Aseptically weigh the desired amount of **INF39** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 100 mg/mL or 445.08 mM).[\[1\]](#)
- Vortex the tube vigorously until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[1\]](#)
- Once dissolved, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Protocol 2: Preparation of INF39 Working Solution for Cell Culture

This protocol details the dilution of the **INF39** stock solution to the final working concentration for cell culture experiments. It is crucial to maintain a low final DMSO concentration (typically $\leq 0.1\%$) to prevent solvent-induced cytotoxicity.[\[7\]](#)[\[8\]](#)

Materials:

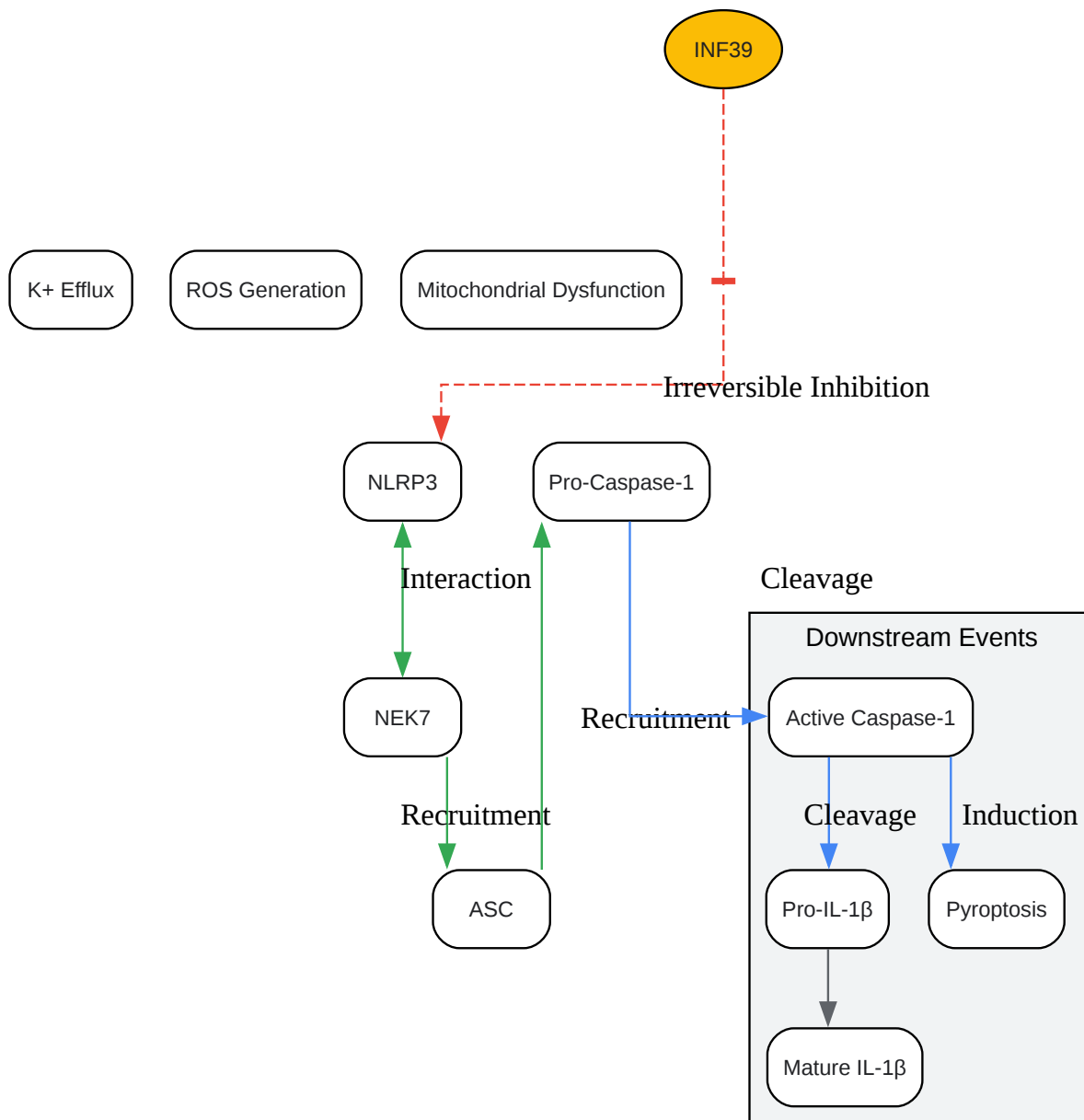
- **INF39** stock solution (from Protocol 1)
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes or plates

Procedure:

- Thaw a single-use aliquot of the **INF39** stock solution at room temperature.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final working concentration. A common starting concentration for in vitro experiments is 10 μ M.[\[1\]](#)[\[6\]](#)
 - Example for a 10 μ M final concentration from a 10 mM stock:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of cell culture medium to get a 100 μ M solution.
 - Add 10 μ L of the 100 μ M intermediate solution to 90 μ L of cell culture medium in your experimental well to achieve a final concentration of 10 μ M.
- Ensure the final DMSO concentration in the cell culture medium is below 0.5%, with 0.1% or lower being ideal to minimize any potential effects of the solvent on the cells.[\[9\]](#)[\[10\]](#)
- Always include a vehicle control in your experiments, which consists of cell culture medium with the same final concentration of DMSO as the **INF39**-treated wells.[\[7\]](#)
- Add the prepared working solution to your cell cultures and proceed with your experimental timeline. A typical pre-incubation time with the inhibitor is 1 hour before adding the stimulus for NLRP3 activation.[\[7\]](#)

Visualizations

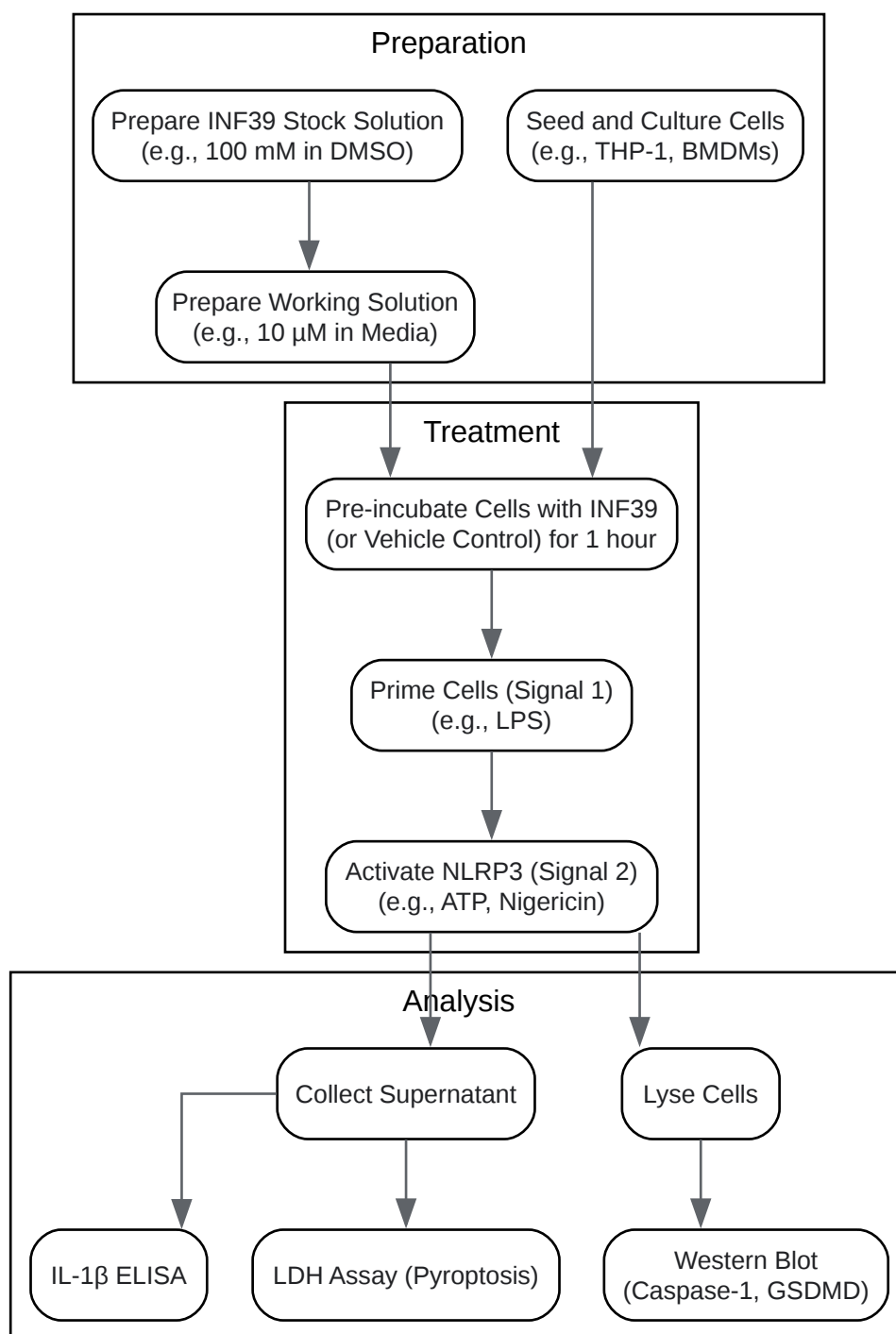
INF39 Mechanism of Action



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Caption: Mechanism of **INF39** action on the NLRP3 inflammasome pathway.

Experimental Workflow: INF39 in Cell Culture



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Caption: General workflow for studying **INF39** effects in cell culture.

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